

# Application Notes and Protocols for FDW028 in a Pulmonary Metastasis Model

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## Compound of Interest

Compound Name: FDW028  
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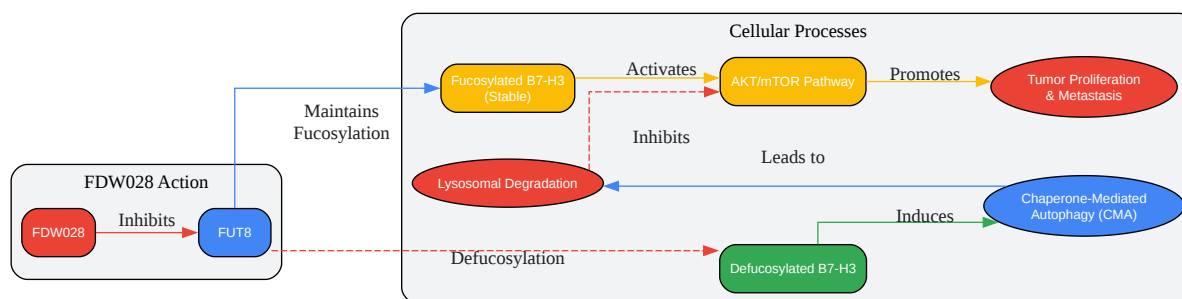
## Introduction

**FDW028** is a potent and highly selective inhibitor of fucosyltransferase 8 (FUT8), a key enzyme in core fucosylation.[1][2][3] Emerging research has highlighted the therapeutic potential of **FDW028** in oncology, particularly in the context of metastatic cancers.[3][4] These application notes provide a comprehensive overview and detailed protocols for the utilization of **FDW028** in a preclinical pulmonary metastasis model, specifically focusing on its mechanism of action and anti-tumor efficacy.

**FDW028** exerts its anti-tumor effects by inducing the defucosylation of B7-H3, a critical immune checkpoint molecule.[1][3] This defucosylation event triggers the degradation of B7-H3 through the chaperone-mediated autophagy (CMA) pathway, subsequently leading to the inhibition of the downstream AKT/mTOR signaling cascade.[1][2][5] The culmination of these molecular events is a significant reduction in tumor cell proliferation, migration, and ultimately, the suppression of metastasis.[1]

## Mechanism of Action of FDW028

**FDW028's** primary mechanism involves the targeted inhibition of FUT8. This initiates a signaling cascade that culminates in the suppression of tumor growth and metastasis.



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Caption: **FDW028** inhibits FUT8, leading to B7-H3 defucosylation and degradation.

## Quantitative Data Summary

The following tables summarize the in vitro and in vivo efficacy of **FDW028**.

Table 1: In Vitro Activity of **FDW028**

Cell Line	Assay	IC50 / Concentration	Incubation Time	Outcome	Reference
SW480	Cell Proliferation	5.95 $\mu$ M	72 h	Inhibition of cell proliferation	[1]
HCT-8	Cell Proliferation	23.78 $\mu$ M	72 h	Inhibition of cell proliferation	[1]
SW480	Cell Migration	50 $\mu$ M	72 h	Significant inhibition of migration	[1]
HCT-8	Cell Migration	50 $\mu$ M	72 h	Significant inhibition of migration	[1]
SW480	Western Blot	50 $\mu$ M	72 h	Promoted B7-H3 defucosylation and degradation; inhibited AKT/mTOR pathway	[1]
HCT-8	Western Blot	50 $\mu$ M	72 h	Promoted B7-H3 defucosylation and degradation; inhibited AKT/mTOR pathway	[1]

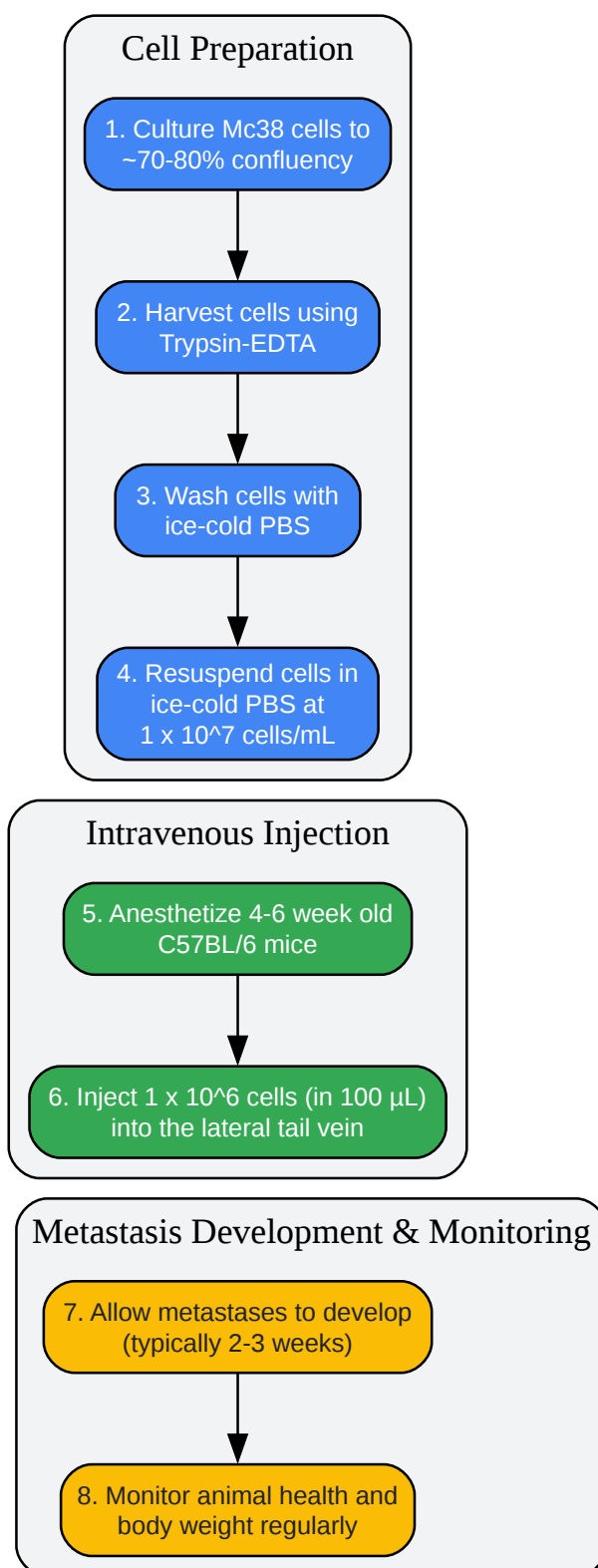
 Table 2: In Vivo Efficacy of **FDW028**

Animal Model	Cancer Type	Dosage and Administration	Treatment Schedule	Outcome	Reference
SW480 Xenograft (C57BL/6 mice)	Colorectal Cancer	10 or 20 mg/kg, i.v.	Every other day	Significant anti-tumor activity, comparable to 5-Fu, with no significant weight loss	[6]
Mc38 Pulmonary Metastasis (C57BL/6 mice)	Colorectal Cancer	20 mg/kg, i.v.	Every other day	Significantly prolonged survival	[6][7]

## Experimental Protocols

### Protocol 1: Establishment of a Murine Pulmonary Metastasis Model

This protocol details the establishment of a pulmonary metastasis model using the murine colon carcinoma cell line, Mc38.



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Caption: Workflow for establishing a pulmonary metastasis mouse model.

#### Materials:

- Mc38 murine colon carcinoma cells
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- Trypsin-EDTA
- Phosphate-buffered saline (PBS), sterile and ice-cold
- 4-6 week old C57BL/6 mice
- Syringes (1 mL) with 27-gauge needles
- Anesthetic (e.g., isoflurane)

#### Procedure:

- Cell Culture: Culture Mc38 cells in complete medium until they reach 70-80% confluency.
- Cell Harvesting:
  - Aspirate the culture medium and wash the cells once with PBS.
  - Add Trypsin-EDTA and incubate until cells detach.
  - Neutralize the trypsin with complete medium and transfer the cell suspension to a conical tube.
  - Centrifuge the cells, discard the supernatant, and wash the cell pellet with ice-cold PBS.
- Cell Preparation for Injection:
  - Resuspend the cell pellet in ice-cold, sterile PBS to a final concentration of  $1 \times 10^7$  cells/mL.
  - Ensure a single-cell suspension by gently pipetting. Keep the cells on ice until injection.
- Intravenous Injection:

- Anesthetize the mice according to institutional guidelines.
- Warm the tail with a heat lamp to dilate the lateral tail vein.
- Using a 1 mL syringe with a 27-gauge needle, inject 100  $\mu$ L of the cell suspension ( $1 \times 10^6$  cells) into the lateral tail vein.
- Post-injection Monitoring:
  - Return the mice to their cages and monitor for recovery from anesthesia.
  - Regularly monitor the health and body weight of the mice. Pulmonary metastases typically develop within 2-3 weeks.

## Protocol 2: In Vivo Administration of FDW028

This protocol describes the preparation and intravenous administration of **FDW028** to mice with established pulmonary metastases.

**FDW028** Formulation (for a 1.95 mg/mL stock solution):

- Dissolve **FDW028** in DMSO to make a concentrated stock solution (e.g., 39 mg/mL).
- For a 1 mL working solution, take 50  $\mu$ L of the 39 mg/mL **FDW028** stock in DMSO.
- Add 400  $\mu$ L of PEG300 and mix until clear.
- Add 50  $\mu$ L of Tween 80 and mix until clear.
- Add 500  $\mu$ L of sterile ddH<sub>2</sub>O to reach a final volume of 1 mL.
- The final concentration will be approximately 1.95 mg/mL in a vehicle of 5% DMSO, 40% PEG300, 5% Tween 80, and 50% ddH<sub>2</sub>O.<sup>[8]</sup> This solution should be prepared fresh before each use.

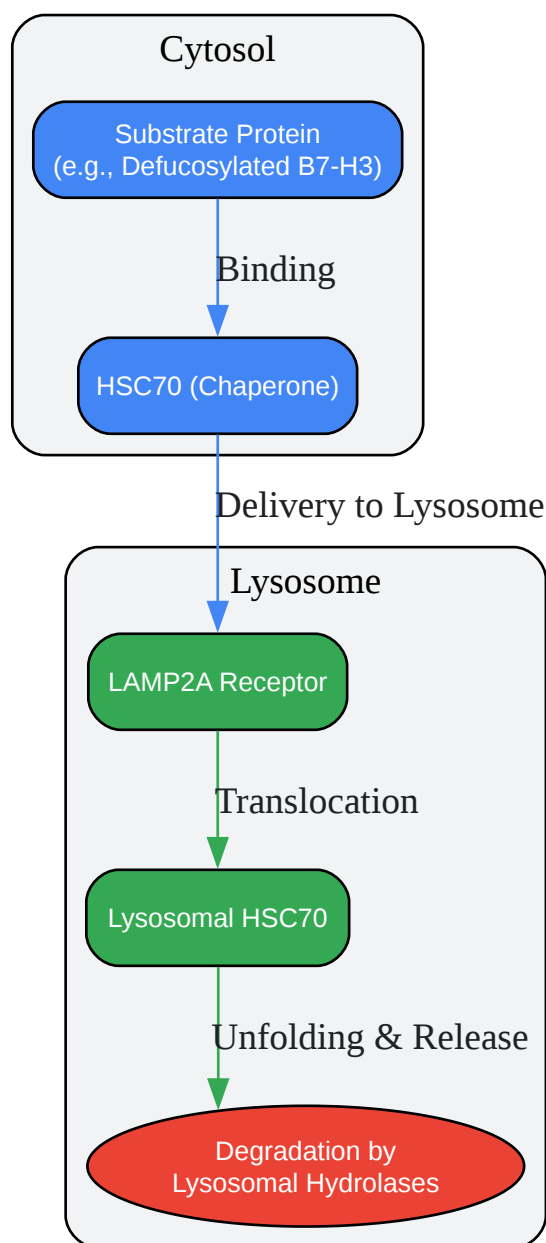
Administration Procedure:

- Treatment Initiation: Begin treatment once pulmonary metastases are established (e.g., determined by imaging or at a set time point post-cell injection).

- Dosing: Administer **FDW028** at a dose of 20 mg/kg via intravenous injection.[6][7]
- Treatment Schedule: Injections should be performed every other day.[6][7]
- Monitoring:
  - Monitor the body weight of the mice every other day to assess toxicity.
  - Monitor survival rates.
  - At the end of the study, lungs can be harvested for histological analysis (e.g., H&E staining) to quantify metastatic nodules.

## Signaling Pathways

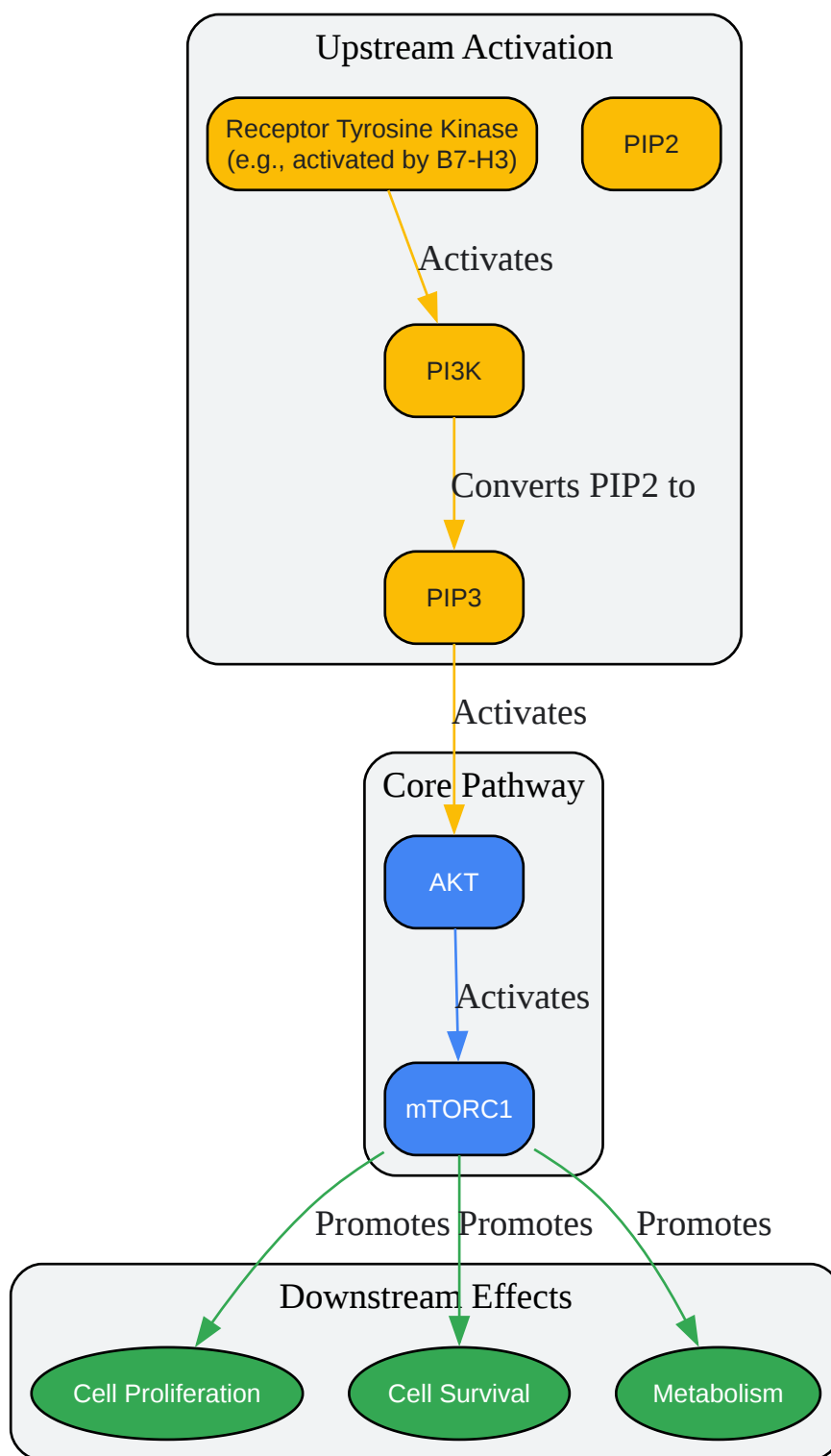
### Chaperone-Mediated Autophagy (CMA) Pathway



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Caption: Overview of the Chaperone-Mediated Autophagy pathway.

## AKT/mTOR Signaling Pathway



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Caption: Simplified representation of the AKT/mTOR signaling pathway.

## Conclusion

**FDW028** represents a promising therapeutic agent for targeting metastatic cancer. Its novel mechanism of action, involving the inhibition of FUT8 and subsequent degradation of B7-H3, provides a strong rationale for its further investigation in preclinical and clinical settings. The protocols and data presented here offer a foundational guide for researchers to explore the utility of **FDW028** in pulmonary metastasis models.

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